

Part 1: Chemical Identity and Predicted Physicochemical Properties

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Compound of Interest

Compound Name:	2-Methoxy-2-methylpropanimidamide hydrochloride
CAS No.:	619329-28-1
Cat. No.:	B1433701

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Understanding the fundamental properties of a compound is the first step in a thorough safety assessment. The structure of **2-Methoxy-2-methylpropanimidamide hydrochloride**, featuring an ether linkage and an imidamide hydrochloride salt, suggests it is likely a crystalline solid, soluble in water and polar organic solvents.

Property	Predicted Value / Observation	Basis for Prediction
Molecular Formula	C ₅ H ₁₃ CIN ₂ O	-
Molecular Weight	152.62 g/mol	-
Appearance	White to off-white crystalline powder or solid.[1]	Based on the hydrochloride salt form of similar amidine compounds.[1]
Boiling Point	Data not available; likely to decompose upon strong heating.	Amidine salts are often thermally unstable.
Melting Point	Expected to be relatively high, likely in the range of 150-170 °C.[1]	The melting point for 2-Methylpropionamidine Hydrochloride is 159-162 °C. [1]
Solubility	Predicted to be soluble in water.[2][3]	The hydrochloride salt form enhances aqueous solubility. The ether component suggests miscibility with many organic solvents.[2][3]
Vapor Pressure	Low; not expected to be a significant inhalation hazard at room temperature unless aerosolized.	As a solid salt, vapor pressure is negligible.
Chemical Stability	Stable under recommended storage conditions. May be sensitive to strong bases and oxidizing agents.[4]	The ether linkage can be susceptible to strong acids, and the amidine can be deprotonated by strong bases. Incompatible with strong oxidizing materials.[4]

Part 2: Predictive Hazard Identification and Classification

Based on its constituent functional groups, **2-Methoxy-2-methylpropanimidamide hydrochloride** presents a composite hazard profile that demands careful handling.

- **Acute Toxicity (Oral):** Predicted to be Harmful if Swallowed. This is a primary concern based on data from analogous amidine compounds.[5][6] Ingestion may lead to irritation of the gastrointestinal tract.
- **Skin Corrosion/Irritation:** Predicted to Cause Skin Irritation.[1][7] Prolonged or repeated contact may lead to redness and discomfort.
- **Serious Eye Damage/Irritation:** Predicted to Cause Serious Eye Irritation.[1][7] Direct contact with the eyes is likely to cause significant irritation, pain, and redness.[8] Immediate and thorough rinsing is crucial.
- **Skin Sensitization:** Predicted to have the potential to cause an allergic skin reaction.[5][6] Some individuals may develop an allergic response (sensitization) upon repeated contact.
- **Respiratory Irritation:** Predicted to Cause Respiratory Irritation.[7] Inhalation of dust or aerosols may irritate the respiratory tract, leading to symptoms like coughing.[8]
- **Flammability:** Not considered a primary fire hazard in its solid form. However, the organic structure suggests it is combustible. Hazardous decomposition products, including oxides of nitrogen, carbon monoxide, carbon dioxide, and hydrogen chloride gas, are expected in a fire.[9]

Part 3: Emergency Procedures and First-Aid Measures

A rapid and informed response is critical in the event of an exposure. The following protocols are based on established best practices for handling irritant and potentially toxic chemicals.

Step-by-Step First-Aid Protocol

- **In Case of Inhalation:**

- Immediately move the exposed individual to fresh air.[9][10]
- If breathing is difficult, administer oxygen if you are trained to do so.[9]
- If breathing has stopped, perform artificial respiration.[10]
- Seek immediate medical attention.[11]
- In Case of Skin Contact:
 - Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[5][11]
 - Wash the area with soap and water.[9]
 - If irritation develops or persists, seek medical attention.[9]
 - Wash contaminated clothing before reuse.[5]
- In Case of Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[5][11]
 - Remove contact lenses if present and easy to do so.
 - Seek immediate medical attention.
- In Case of Ingestion:
 - Do NOT induce vomiting.[9]
 - If the person is conscious and alert, rinse their mouth with water and give two glasses of water to drink.[9]
 - Never give anything by mouth to an unconscious person.[5]
 - Seek immediate medical attention.[10]

Part 4: Fire-Fighting and Accidental Release

Measures

Fire-Fighting

- Suitable Extinguishing Media: Use media appropriate for the surrounding fire. For the chemical itself, use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Specific Hazards: Thermal decomposition can release toxic and irritating gases, including NO_x, CO, CO₂, and HCl.
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[\[9\]](#)

Accidental Release (Spill) Protocol

- Evacuate & Ventilate: Evacuate non-essential personnel from the area. Ensure adequate ventilation.
- Wear Full PPE: Don appropriate personal protective equipment (see Part 5), including respiratory protection, gloves, and eye protection.
- Containment: Prevent the spill from entering drains or waterways.[\[9\]](#)
- Cleanup:
 - Carefully sweep or vacuum up the solid material, avoiding dust generation.[\[5\]](#)
 - Place the collected material into a suitable, labeled container for disposal.[\[5\]](#)
 - Clean the spill area thoroughly with a detergent and water.[\[9\]](#)
- Disposal: Dispose of the waste material in accordance with local, regional, and national regulations.

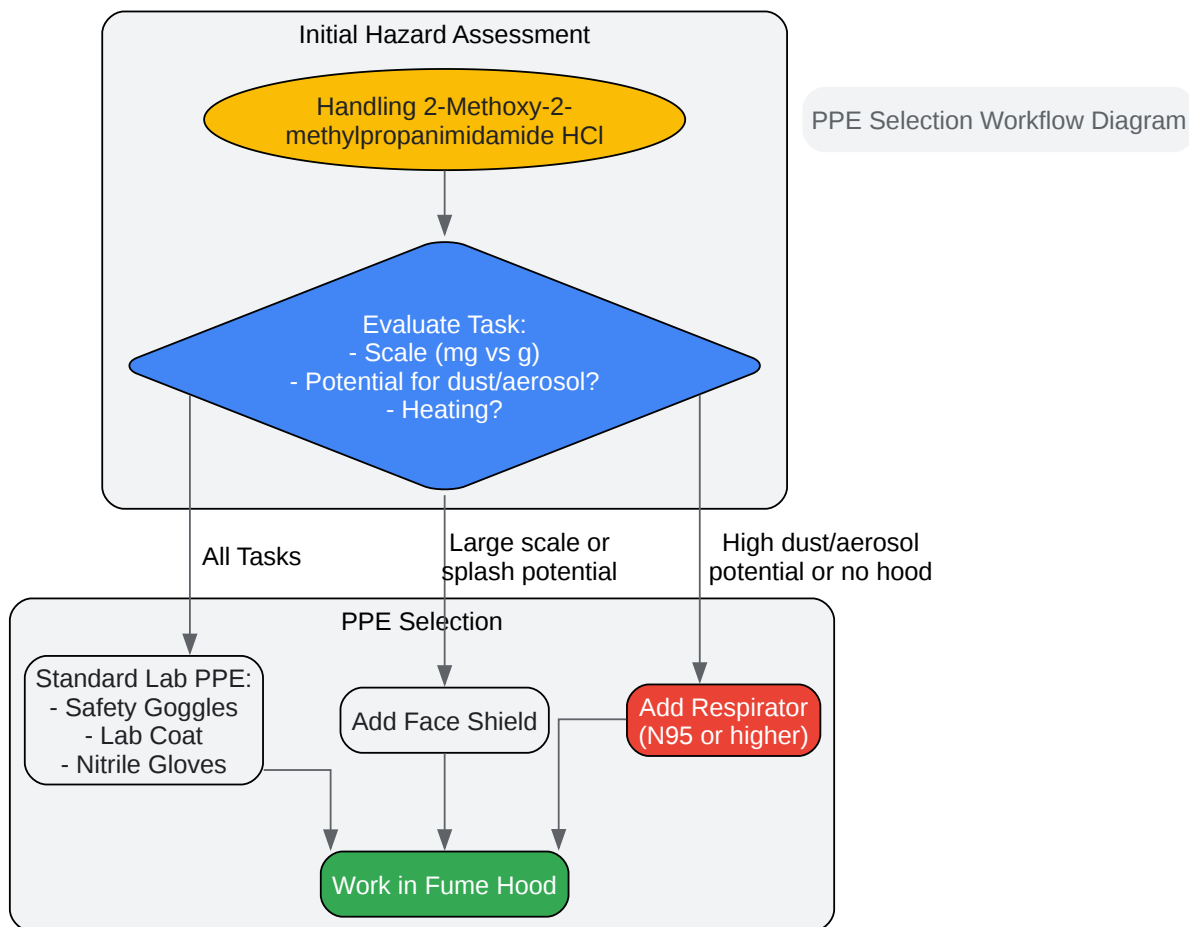
Part 5: Exposure Controls and Personal Protection

The principle of "As Low As Reasonably Achievable" (ALARA) should guide all handling procedures. The causality for PPE selection is based on preventing all routes of potential exposure: dermal, ocular, and inhalation.

- Engineering Controls:
 - Primary: Work should be conducted in a certified chemical fume hood or with local exhaust ventilation to keep airborne concentrations low.[7][11]
 - Secondary: An eyewash station and safety shower must be readily accessible in the immediate work area.[4][7]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Chemical splash goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.[7][9]
 - Skin Protection:
 - Gloves: Wear chemically resistant gloves such as nitrile, neoprene, or butyl rubber.[9] Always inspect gloves for integrity before use.
 - Clothing: A flame-retardant lab coat and closed-toe shoes are required.
 - Respiratory Protection:
 - A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used if ventilation is insufficient or if there is a risk of aerosol generation.[9]

PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment.



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Caption: PPE Selection Workflow Diagram.

Part 6: Handling, Storage, and Reactivity

Safe Handling Practices

- Wash hands and any exposed skin thoroughly after handling.[9][11]
- Avoid breathing dust or creating aerosols.[7][11]
- Use only in a well-ventilated area, preferably a fume hood.[9][11]
- Do not eat, drink, or smoke in the laboratory.[11]
- Keep containers tightly closed when not in use.[12]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[9]
- Keep the container tightly sealed to prevent moisture absorption.
- Store away from incompatible materials.
- Store in a locked cabinet or area accessible only to authorized personnel.

Stability and Reactivity

- Reactivity: Generally stable under normal conditions.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[4]
- Conditions to Avoid: Excess heat and exposure to moisture.
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, may produce carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen chloride gas.[9]

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